

Adefovir in Chronic Hepatitis B: A Comparative Meta-Analysis of Efficacy and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adefovir

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive meta-analysis of **Adefovir**'s efficacy and safety in treating chronic hepatitis B (CHB), comparing it with other key oral antiviral alternatives. The information is presented through structured data tables and explanatory diagrams to facilitate objective evaluation.

Comparative Efficacy of Adefovir and Alternatives

Adefovir Dipivoxil (ADV) has been a cornerstone in the management of chronic hepatitis B. However, the advent of newer nucleotide/nucleoside analogs such as Tenofovir Disoproxil Fumarate (TDF) and Entecavir (ETV) has prompted comparative evaluations to ascertain their relative therapeutic value. Meta-analyses of numerous randomized controlled trials (RCTs) provide a wealth of data on key efficacy endpoints.

Virological, Biochemical, and Serological Response

The primary goals of CHB therapy are to suppress Hepatitis B virus (HBV) replication, normalize liver enzymes (ALT), and achieve HBeAg seroconversion in HBeAg-positive patients. The following tables summarize the comparative efficacy of **Adefovir**, Tenofovir, and Entecavir based on pooled data from multiple studies.

Table 1: Comparison of Efficacy Outcomes of **Adefovir** vs. Tenofovir in Chronic Hepatitis B (48 Weeks)[1][2]

Efficacy Outcome	Adefovir (ADV)	Tenofovir (TDF)	Relative Risk (RR) / Odds Ratio (OR) [95% CI]	Significance (P-value)
HBV DNA Suppression (<400 copies/mL)	Varies by study	Superior	RR = 2.59 [1.01-6.67]	P = 0.05[2]
ALT Normalization	Varies by study	No Significant Difference	RR = 1.15 [0.96-1.37]	P = 0.14[2]
HBeAg Seroconversion	Varies by study	No Significant Difference	RR = 1.32 [1.00-1.75]	P = 0.05[2]

Table 2: Comparison of Efficacy Outcomes of **Adefovir** vs. Entecavir in Decompensated Chronic Hepatitis B[3]

Efficacy Outcome	Adefovir (ADV)	Entecavir (ETV)	Treatment Difference / Proportion	Significance (P-value)
Mean HBV DNA Reduction from Baseline (log10 copies/mL) at Week 24	-	Superior	1.74 [-2.30, -1.18]	P < 0.0001[3]
HBV DNA <300 copies/mL at Week 24	16%	49%	-	P < 0.0001[3]
HBV DNA <300 copies/mL at Week 48	20%	57%	-	P < 0.0001[3]

Comparative Safety Profile

The long-term safety of antiviral therapy is a critical consideration, with renal function being a particular focus for nucleotide analogs like **Adefovir** and Tenofovir.

Table 3: Comparative Safety Outcomes of **Adefovir** vs. Tenofovir in Chronic Hepatitis B[1][4]

Safety Outcome	Adefovir (ADV)	Tenofovir (TDF)	Key Findings from Meta-Analyses
Serum Creatinine Levels	-	Favorable Profile	TDF was superior to ADV in terms of serum creatinine levels.[1][4]
Overall Adverse Events	Comparable	Comparable	Adverse event rates were generally comparable between the two drugs in many studies.

Experimental Protocols

The data presented in this guide are derived from numerous randomized controlled trials. The general methodology of these key clinical trials is outlined below.

Study Design

The majority of the cited data comes from prospective, randomized, double-blind, placebo-controlled or active-comparator trials.[5][6] Patients were typically randomized to receive a fixed daily dose of **Adefovir** (e.g., 10 mg), Tenofovir (e.g., 300 mg), Entecavir (e.g., 0.5 mg or 1.0 mg), or a placebo.[3][5] The primary treatment duration for efficacy analysis was often 48 weeks.[2][7]

Patient Population

Inclusion criteria for these trials generally included:

- Adults (typically 18-65 years) with chronic hepatitis B (HBsAg positive for at least 6 months). [5][8]

- Evidence of active viral replication, indicated by elevated serum HBV DNA levels (e.g., $\geq 1 \times 10^5$ copies/mL).[5]
- Elevated serum ALT levels (e.g., >1.2 to 10 times the upper limit of normal).[5][7]
- Compensated liver disease.[8]

Key exclusion criteria often comprised:

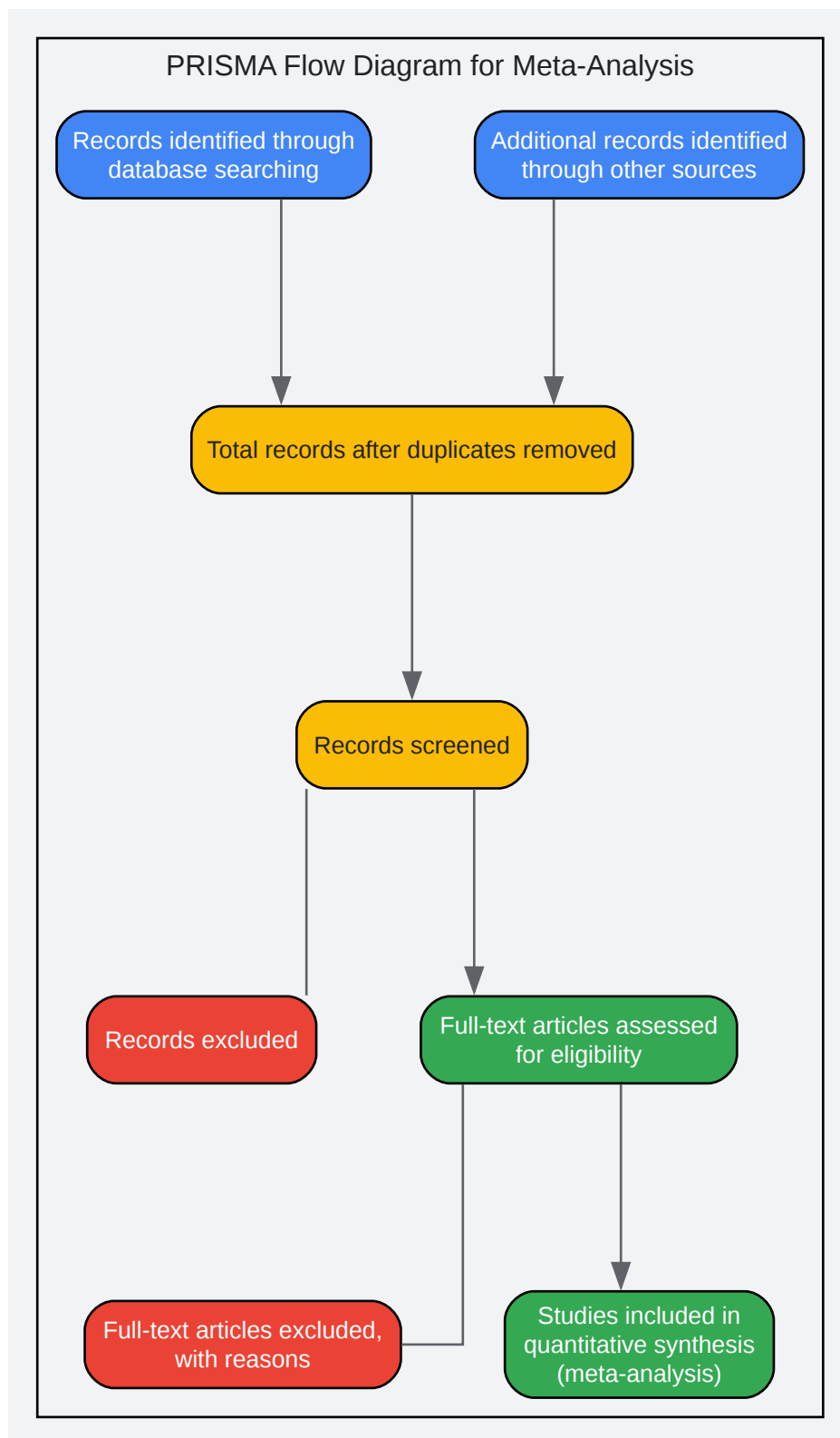
- Co-infection with Hepatitis C, Hepatitis D, or HIV (though some studies specifically focused on co-infected populations).[6][9]
- Decompensated liver disease (unless it was a specific focus of the study).[6]
- Previous treatment with the study drugs or other nucleos(t)ide analogs.[6][9]
- Significant renal impairment at baseline.[5]

Efficacy and Safety Assessments

- **HBV DNA Quantification:** Serum HBV DNA levels were typically measured using real-time polymerase chain reaction (PCR) assays, with a lower limit of quantification often around 200-400 copies/mL.[5][10][11]
- **Biochemical Assessment:** Serum ALT levels were monitored regularly to assess for normalization.[7]
- **Serological Markers:** HBeAg and anti-HBe status were determined at baseline and at specified intervals throughout the studies.
- **Safety Monitoring:** This included regular monitoring of serum creatinine and phosphorus levels for renal safety, as well as the recording of all adverse events.[5]

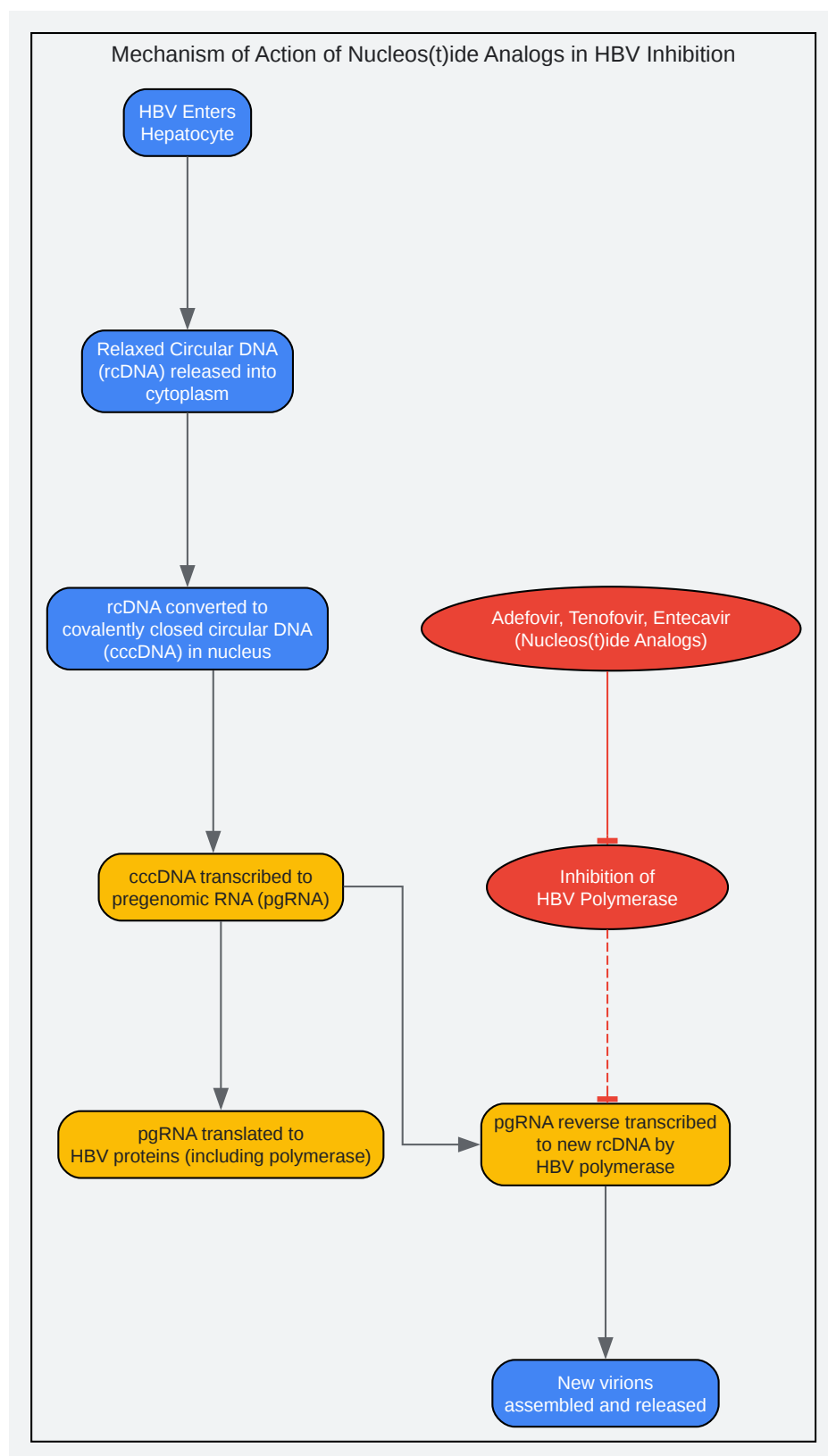
Visualizing Methodologies and Mechanisms

To further clarify the processes and biological pathways discussed, the following diagrams are provided.



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Caption: A PRISMA flow diagram illustrating the study selection process in a systematic review and meta-analysis.



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Caption: The mechanism of action of **Adefovir** and other nucleos(t)ide analogs in inhibiting HBV replication.

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- To cite this document: BenchChem. [Adefovir in Chronic Hepatitis B: A Comparative Meta-Analysis of Efficacy and Safety]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b194249#meta-analysis-of-adefovir-efficacy-and-safety-in-chronic-hepatitis-b>]

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